

# Indium(III) selenide material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: Indium(III) selenide

Cat. No.: B1233659

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An In-Depth Technical Guide to the Material Safety Data Sheet for **Indium(III) Selenide** ( $\text{In}_2\text{Se}_3$ )

## Introduction

**Indium(III) selenide** ( $\text{In}_2\text{Se}_3$ ) is a semiconductor compound that has garnered significant research interest for its potential applications in photovoltaics, phase-change memory, and optoelectronic devices.<sup>[1][2]</sup> It exists in several crystalline phases ( $\alpha$ ,  $\beta$ ,  $\gamma$ ,  $\delta$ , and  $\kappa$ ), with the layered structures of  $\alpha$ ,  $\beta$ , and  $\gamma$ - $\text{In}_2\text{Se}_3$  being particularly suitable for producing two-dimensional nanosheets.<sup>[1]</sup> As with any advanced material, a thorough understanding of its potential hazards is critical for ensuring safety in research and development environments. This technical guide provides a comprehensive overview of the safety information for **Indium(III) selenide**, drawing from material safety data sheets (MSDS) to inform researchers, scientists, and drug development professionals on proper handling, storage, and emergency procedures.

## Chemical and Physical Properties

**Indium(III) selenide** is a black crystalline solid.<sup>[2][3]</sup> Its fundamental physical and chemical properties are summarized in the table below. Knowledge of these properties is essential for predicting its behavior under various experimental conditions.

Property	Value	Source
Chemical Formula	$\text{In}_2\text{Se}_3$	[2][3][4][5][6]
CAS Number	12056-07-4	[2][3][4][5][6][7][8][9]
EC Number	235-016-9	[2][3][6][7][9]
Molecular Weight	466.52 g/mol	[3][6][10]
Appearance	Black crystalline powder/solid	[2][3][7]
Density	5.67 - 5.80 g/cm <sup>3</sup>	[2][3][6]
Melting Point	660 - 890 °C	[3][7]
Band Gap	~1.9 eV	[2][3]
Solubility in Water	Not known	[7]

## Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Indium(III) selenide** is classified as a hazardous substance. The signal word "Danger" is used to indicate the high level of risk.[2][5][8][9][11]

GHS Pictograms:

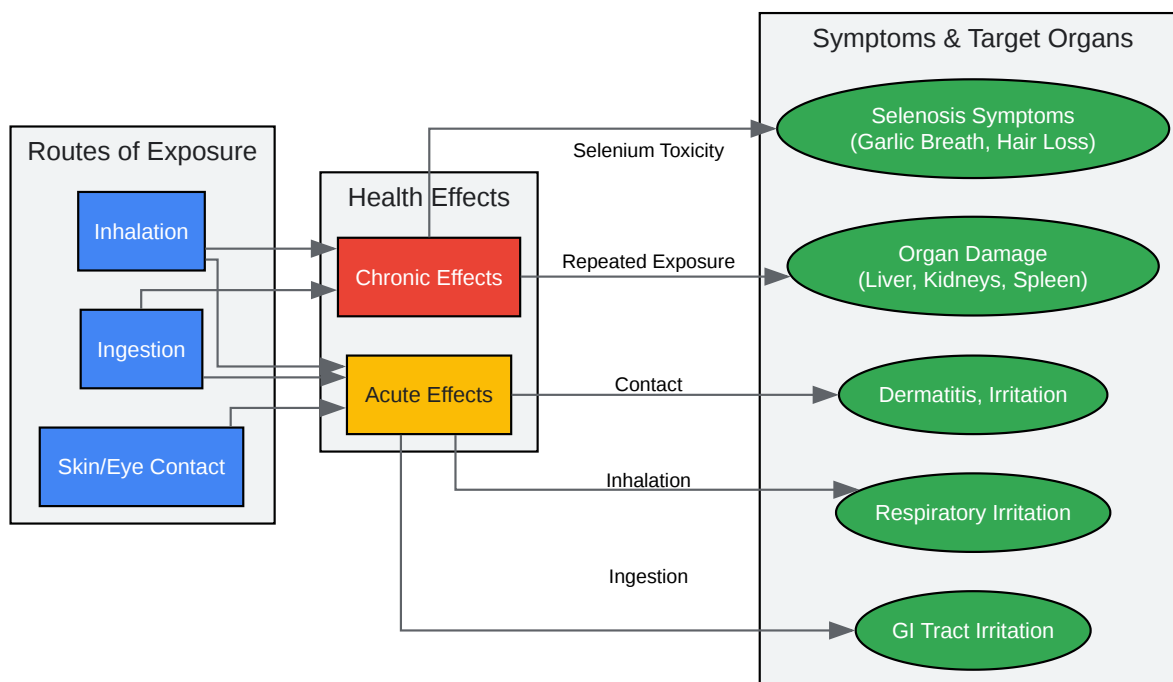
- GHS06 (Toxic): Indicates that the substance can cause death or toxicity with exposure.[2]
- GHS08 (Health Hazard): Represents a long-term health hazard, such as carcinogenicity or target organ toxicity.[2]
- GHS09 (Environmental Hazard): Shows that the substance is hazardous to the aquatic environment.[2]

The hazard and precautionary statements associated with  $\text{In}_2\text{Se}_3$  are detailed in the table below.

Code	Statement	Classification
H301	Toxic if swallowed	Acute Toxicity, Oral (Category 3)
H331	Toxic if inhaled	Acute Toxicity, Inhalation (Category 3)
H373	May cause damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity, Repeated Exposure (Category 2)
H410	Very toxic to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Chronic (Category 1)
P260	Do not breathe dust/fume/gas/mist/vapors/spray	Precautionary Statement (Prevention)
P273	Avoid release to the environment	Precautionary Statement (Prevention)
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor	Precautionary Statement (Response)
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	Precautionary Statement (Response)
P405	Store locked up	Precautionary Statement (Storage)
P501	Dispose of contents/container to an approved waste disposal plant	Precautionary Statement (Disposal)

Sources:[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)

The logical progression from exposure to potential health effects is visualized in the following diagram.



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Caption: Logical pathway from exposure routes to acute and chronic health effects.

## Toxicological Information

The toxicity of **Indium(III) selenide** is primarily attributed to its selenium content. Selenium can substitute for sulfur in biological molecules, and chronic exposure can lead to a condition known as selenosis.<sup>[5][9][10]</sup>

- **Acute Effects:** Inhalation and ingestion are the primary routes for acute toxicity.<sup>[4][5][7][10]</sup> Acute selenium poisoning may cause symptoms such as fever, nervousness, vomiting, and respiratory distress.<sup>[4]</sup> Contact with skin and eyes can cause irritation, redness, and a burning sensation.<sup>[4][10]</sup>

- Chronic Effects: Prolonged or repeated exposure may cause significant damage to target organs, including the liver, kidneys, blood, and spleen.[4][8][10] Chronic selenium toxicity can manifest as a garlic-like odor of the breath, gastrointestinal disorders, loss of hair and nails, and anemia.[4][9][10] Pre-existing respiratory and gastric disorders may be aggravated by exposure.[4]

Regulatory Body	Limit Type	Value
ACGIH	TLV (as In)	0.1 mg/m <sup>3</sup>
OSHA	PEL	Not Established

Source:[4]

## Experimental Protocols

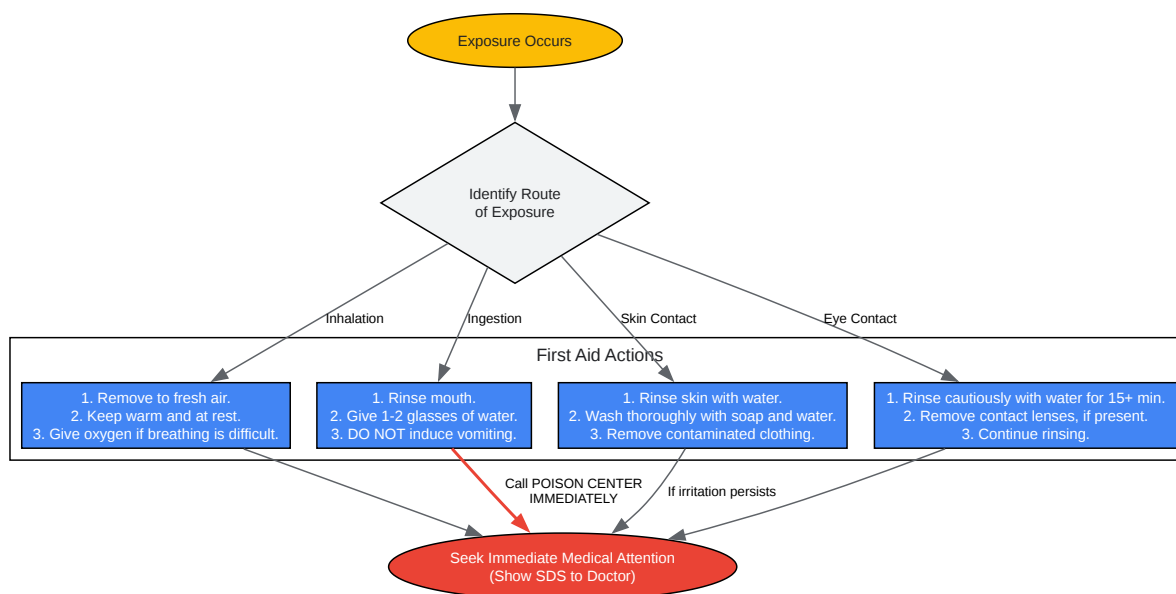
The toxicological data summarized in material safety data sheets are derived from standardized testing protocols. However, the MSDS documents themselves do not typically provide detailed experimental methodologies. The classifications are based on results from acute toxicity studies (e.g., LD50/LC50 tests), skin and eye irritation tests, and studies on repeated dose toxicity to identify target organs, as mandated by regulatory bodies like OSHA and the ECHA. For detailed experimental protocols, researchers would need to consult specialized toxicological literature.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an accidental exposure or spill.

## First Aid Measures

The following workflow outlines the critical first aid steps to be taken following exposure.



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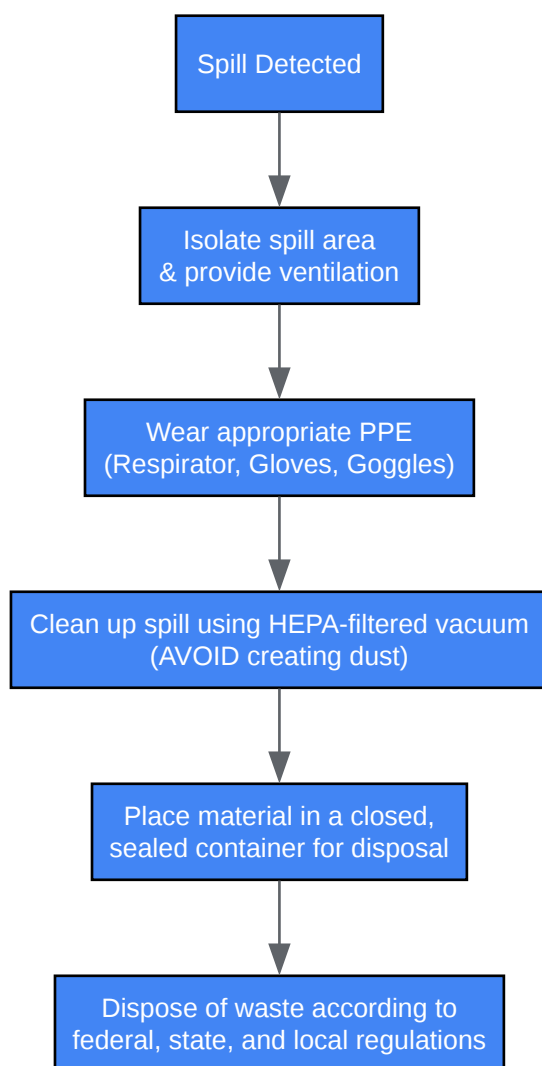
Caption: Standard workflow for first aid response based on exposure route.

## Fire-Fighting Measures

In case of a fire involving **Indium(III) selenide**, firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to prevent contact with hazardous fumes.<sup>[4]</sup> When heated to decomposition, it may emit toxic fumes of selenium.<sup>[4][10]</sup>

## Spill Response Protocol

Proper containment and cleanup of spills are essential to prevent environmental contamination and personnel exposure.



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Caption: Step-by-step protocol for the safe cleanup of an **Indium(III) selenide** spill.

## Safe Handling, Storage, and Personal Protection

Adherence to strict handling and storage protocols is the primary means of preventing exposure.

- Handling: Use only in a well-ventilated area or under a chemical fume hood.<sup>[7][8]</sup> Avoid breathing dust and prevent contact with skin and eyes.<sup>[7]</sup> Implement good housekeeping practices and do not eat, drink, or smoke in the work area.<sup>[9][10]</sup> Wash hands thoroughly after handling.<sup>[7][9][10]</sup>

- Storage: Store in a cool, dry, well-ventilated place.[8][10] Keep containers tightly sealed and store locked up, away from incompatible materials like acids and oxidizing agents.[8][9][10][12]

## Recommended Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Indium(III) selenide**.

Protection Type	Recommendation	Source
Respiratory	NIOSH-approved respirator (e.g., N95 dust mask, type P2 cartridges)	[9][10][11]
Eye/Face	Safety glasses with side-shields or goggles; faceshield	[9][10][11]
Hand	Impervious gloves (e.g., rubber gloves)	[9][10]
Body	Protective work clothing, long sleeves, closed-toe shoes	[9][10]

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Address: 3281 E Guasti Rd

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